Potential therapeutic applications of 2-Chloro-6-fluorocinnamic acid

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Compound of Interest	
Compound Name:	*2-Chloro-6-fluorocinnamic acid*
CAS No.:	*206986-82-5*
Cat. No.:	*B3115095*

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Technical Monograph: 2-Chloro-6-Fluorocinnamic Acid

A Pivotal Synthon for Halogenated Heterocycles and Targeted Therapeutics[1][2][3]

Executive Summary

2-Chloro-6-fluorocinnamic acid (CAS 206986-82-5) is a specialized organofluorine intermediate distinguished by its sterically congested, electron-deficient aromatic core.[1][2][3][4] While often overshadowed by its precursor (2-chloro-6-fluorobenzaldehyde), this cinnamic acid derivative serves as a critical "gateway scaffold" in medicinal chemistry.[1][2][3][4] Its unique 2,6-dihalogenation pattern confers exceptional metabolic stability by blocking the oxidation-prone ortho positions, making it a high-value building block for Isoxazolyl Penicillins (via retro-synthetic logic), Indazole-based Kinase Inhibitors, and HDAC inhibitors.[1][3][4]

This guide explores the molecule's role as a pharmacophore precursor, detailing its application in constructing bioactive heterocycles and providing validated protocols for its manipulation.[3]

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[4]

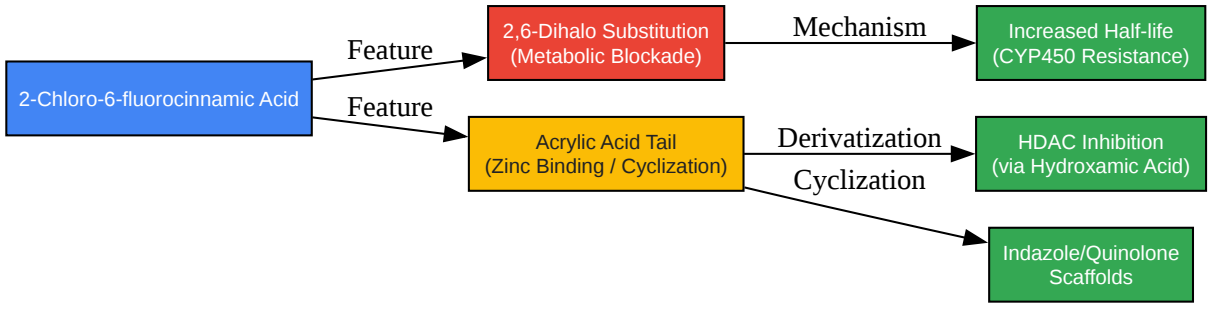
Pharmacological Rationale: The "Ortho-Block" Effect

The therapeutic value of **2-chloro-6-fluorocinnamic acid** lies in its structural ability to modulate drug metabolism and binding kinetics.[1][2][3]

- Metabolic Shielding: The primary failure mode for many phenyl-based drugs is Phase I metabolism (hydroxylation) at the ortho or para positions.[1][2][3][4] The 2-Cl, 6-F substitution pattern effectively "caps" the reactive ortho sites, forcing metabolism to the para position or preventing ring oxidation entirely.[1][3][4]

- Steric Twist: The bulky chlorine atom at the C2 position, combined with the fluorine at C6, forces the phenyl ring out of planarity relative to the acrylic side chain or attached heterocycles.[1][3] This induced atropisomerism or non-planar conformation is crucial for fitting into hydrophobic pockets of enzymes like Beta-lactamases (protecting the antibiotic core) or Kinases (improving selectivity).[1][2][3][4]

DOT Visualization: Structure-Activity Relationship (SAR) Logic



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Caption: Mechanistic impact of the 2-Cl, 6-F substitution pattern on pharmacokinetics and downstream synthesis.

Primary Therapeutic Applications[2][4]

A. Precursor for Isoxazolyl Penicillins (Flucloxacillin Class)

While 2-chloro-6-fluorobenzaldehyde is the direct precursor for the isoxazole side chain of Flucloxacillin, the cinnamic acid derivative represents an alternative synthetic entry point for modified isoxazoles.[1][2][3][4]

- Mechanism: The 2-chloro-6-fluorophenyl group provides the steric bulk necessary to prevent beta-lactamase enzymes from hydrolyzing the beta-lactam ring.[1][2][3]
- Relevance: Essential for treating penicillin-resistant Staphylococcus aureus.[1][2][3][4]

B. Indazole-Based Kinase Inhibitors (Oncology)

The cinnamic acid moiety is a validated precursor for 4-chloroindazoles and azaindoles.[1][2][3][4]

- Synthesis Route: Cyclization of the cinnamic acid (or its activated nitrile/ester forms) with hydrazines yields the indazole core.[2][3][4]
- Target: These scaffolds are frequent pharmacophores in VEGFR (Vascular Endothelial Growth Factor Receptor) and FGFR inhibitors used in renal cell carcinoma and gastric cancers.[2][4]

C. Histone Deacetylase (HDAC) Inhibitors

Cinnamic acids are the structural parents of Panobinostat and Belinostat.[2][3][4]

- Application: Converting the carboxylic acid of **2-chloro-6-fluorocinnamic acid** into a hydroxamic acid (-CONHOH) creates a potent Zinc-binding group (ZBG).[1][2][3][4]
- Advantage: The fluorinated ring improves lipophilicity and blood-brain barrier (BBB) permeability compared to non-halogenated analogs, potentially treating glioblastomas or neurodegenerative disorders.[1][2][3][4]

Experimental Methodologies

Protocol 1: Synthesis from 2-Chloro-6-fluorobenzaldehyde

Context: This is the standard route to generate the scaffold for further medicinal chemistry exploration.[1][2][3]

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Reagents:

- 2-Chloro-6-fluorobenzaldehyde (1.0 eq)[1][2][3][4]
- Malonic acid (1.2 eq)[1][2][3][4]
- Pyridine (Solvent/Base)[1][2][3][4]
- Piperidine (Catalytic, 0.1 eq)[1][3][4]

Step-by-Step Workflow:

- Charge: In a round-bottom flask equipped with a reflux condenser, dissolve 2-chloro-6-fluorobenzaldehyde (10 mmol) in pyridine (20 mL).
- Activation: Add malonic acid (12 mmol) and piperidine (1 mmol). The reaction is a Knoevenagel Condensation followed by decarboxylation (Doebner modification).[2][3][4]
- Reflux: Heat the mixture to 80–100°C for 4–6 hours. Monitor by TLC (SiO2, Hexane:EtOAc 3:1) for the disappearance of the aldehyde.[2][3][4]
- Workup: Cool to room temperature. Pour the reaction mixture into ice-cold HCl (2M, 100 mL) to precipitate the acid.
- Isolation: Filter the white precipitate. Wash with cold water (3 x 20 mL) to remove pyridine salts.[1][2][4]
- Purification: Recrystallize from Ethanol/Water (1:1) to yield **2-chloro-6-fluorocinnamic acid** as white needles.[1][2][4]
  - Yield Expectation: 85–90%.[2][3][4]
  - Characterization: ^1H NMR (DMSO-d6) should show characteristic doublets for the alkene protons (J ~16 Hz, indicating trans-isomer).[1][2][3][4]

Protocol 2: Conversion to Hydroxamic Acid (HDAC Inhibitor Prototype)

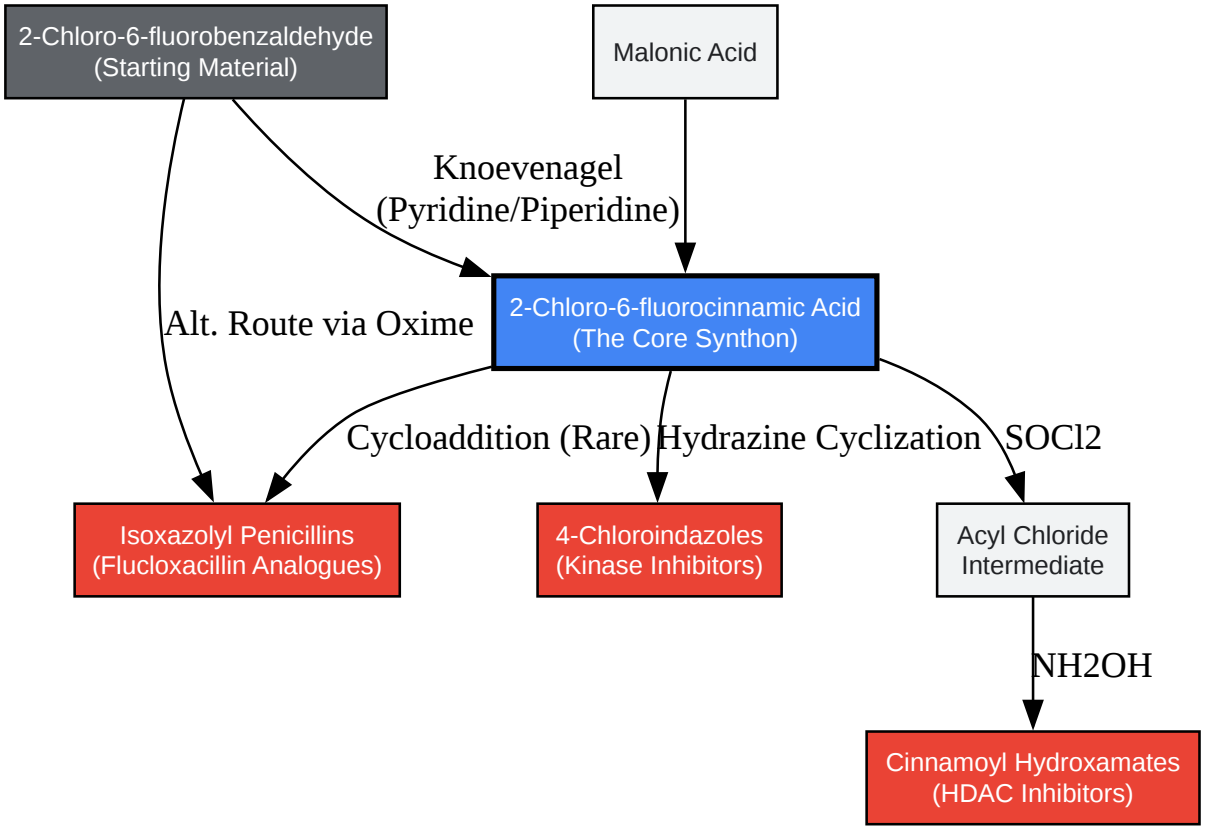
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Context: Converting the acid to a bioactive zinc-binding inhibitor.[1][2][3][4]

- Activation: Dissolve **2-chloro-6-fluorocinnamic acid** (1 mmol) in DMF. Add EDCI (1.2 eq) and HOBt (1.2 eq). Stir for 30 min at 0°C.
- Coupling: Add Hydroxylamine hydrochloride (NH2OH·HCl, 3 eq) and TEA (3 eq).[1][2][3][4]
- Reaction: Stir at room temperature for 12 hours.
- Purification: Extract with EtOAc, wash with brine, and purify via reverse-phase HPLC.

Synthetic Pathway Visualization[1][4]

The following diagram illustrates the divergent synthesis pathways starting from the aldehyde precursor to the therapeutic endpoints.



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Caption: Divergent synthetic utility of **2-chloro-6-fluorocinnamic acid** in drug discovery.[1][2][3][4]

Quantitative Data: Physicochemical Profile

The following table summarizes the key physicochemical properties that make this scaffold attractive for drug development (Lipinski's Rule of 5 compliance).

Property	Value	Relevance to Drug Design
Molecular Weight	200.59 g/mol	Low MW allows for significant derivatization while staying <500 Da.[1][2][3][4]
LogP (Predicted)	~2.8	Optimal range for oral bioavailability and membrane permeability.[2][4]
H-Bond Donors	1 (COOH)	Low count favors good permeability.[1][2][3][4]
H-Bond Acceptors	2	Minimal, reducing non-specific binding.[1][2][3][4]
Rotatable Bonds	2	Rigid structure minimizes entropic penalty upon binding.[2][3][4]
pKa	~4.4	Acidic; forms stable salts (Sodium/Potassium) for formulation.[2][4]

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